

Application Notes: Neodymium Chloride in Corrosion Inhibition

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Compound of Interest

Compound Name: Neodymium;chloride

CAS No.: 40603-46-1

Cat. No.: B14661563

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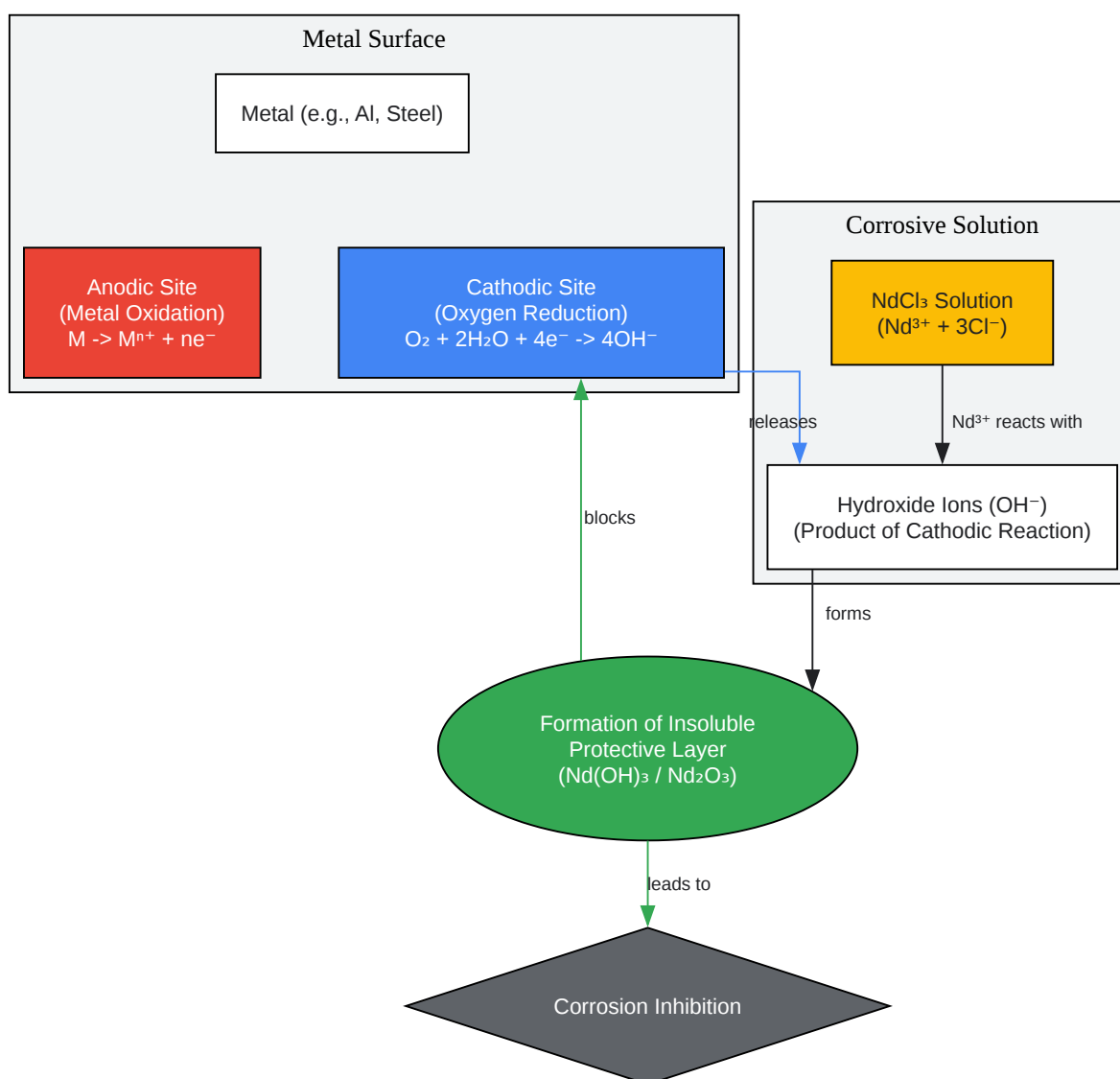
Introduction

Neodymium (III) chloride (NdCl_3) is a rare-earth salt that has garnered significant attention as an effective and environmentally friendly corrosion inhibitor for various metals and alloys.^{[1][2]} Unlike traditional corrosion inhibitors such as chromates, which are highly toxic, neodymium chloride offers a much safer alternative for humans and the environment.^[1] It is particularly effective in protecting aluminum alloys and mild steel from corrosion in chloride-containing environments.^{[1][3]} These application notes provide an overview of the mechanisms, applications, and quantitative performance of neodymium chloride as a corrosion inhibitor, along with detailed protocols for its evaluation.

Mechanism of Corrosion Inhibition

The primary mechanism of corrosion inhibition by neodymium chloride involves the formation of a protective, insoluble film on the metal surface.^{[1][4]} In aqueous solutions, Nd^{3+} ions react with hydroxide ions (OH^-) that are formed at local cathodic sites on the metal surface. This reaction leads to the precipitation of insoluble neodymium hydroxide ($\text{Nd}(\text{OH})_3$) or neodymium oxide/hydroxide/carbonate complexes.^{[1][3][5]} This precipitated layer acts as a physical barrier,

blocking the cathodic reaction (primarily oxygen reduction) and thereby stifling the overall corrosion process.[3][4]



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Figure 1: Mechanism of corrosion inhibition by Neodymium Chloride.

Applications

Neodymium chloride has demonstrated significant potential as a corrosion inhibitor for:

- **Aluminum and its Alloys:** It provides excellent corrosion resistance for aluminum alloys, such as AA2024-T3, by forming a protective film over intermetallic particles.[4][6][7] This is particularly valuable in industries where lightweight and corrosion-resistant materials are essential.
- **Mild Steel and Steel Alloys:** NdCl_3 is effective in protecting mild steel and other steel alloys, like API 5L X70, from corrosion in saline and CO_2 -saturated environments.[3][8][9] Its performance can be further enhanced when used in combination with organic compounds.[3]

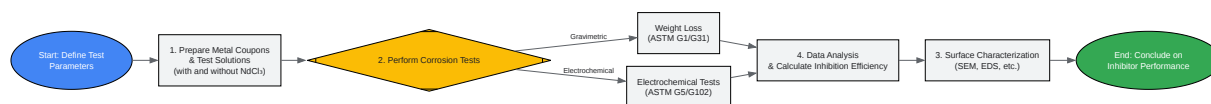
Quantitative Data

The inhibition efficiency of neodymium chloride varies with the metal substrate, corrosive environment, and inhibitor concentration. The following table summarizes key quantitative data from various studies.

Metal/Alloy	Corrosive Medium	Inhibitor Concentration	Temperature	Inhibition Efficiency (%)	Test Method	Reference
Mild Steel	3.5% NaCl	600 ppm	Room Temp.	83% (after 1 hr), 80% (after 120 hrs)	Potentiodynamic Polarization	[3]
API X52 Steel	3.5% NaCl, CO ₂ saturated	0.001 M	20 °C	>97%	Electrochemical	[9]
API X52 Steel	3.5% NaCl, CO ₂ saturated	0.001 M	60 °C	99%	Electrochemical	[9]
API 5L X70 Steel	3% NaCl	20 ppm	Room Temp.	<80%	EIS	[8]

Experimental Protocols

To evaluate the effectiveness of neodymium chloride as a corrosion inhibitor, several standard techniques are employed. Below are detailed protocols for three common methods.



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Figure 2: General experimental workflow for evaluating corrosion inhibitors.

Protocol 1: Weight Loss Method (Gravimetric)

This method provides a direct, time-averaged corrosion rate.

1. Materials and Equipment:

- Metal coupons of the alloy being tested (e.g., mild steel, aluminum alloy).
- Neodymium chloride (NdCl_3).
- Corrosive solution (e.g., 3.5% NaCl solution).
- Analytical balance (± 0.1 mg accuracy).
- Beakers or test containers.
- Abrasive paper (various grits), acetone, ethanol.
- Desiccator.
- Cleaning solution to remove corrosion products (e.g., as per ASTM G1).[\[10\]](#)

2. Procedure:

- Coupon Preparation:
 - Mechanically polish the metal coupons with abrasive papers to a uniform finish.
 - Degrease the coupons by sonicating in acetone, followed by rinsing with ethanol and deionized water.
 - Dry the coupons and store them in a desiccator.
 - Weigh each coupon accurately and record the initial weight (W_1).
- Immersion Test:
 - Prepare the test solutions: a blank corrosive solution and solutions containing various concentrations of NdCl_3 .

- Completely immerse the pre-weighed coupons in the test solutions in separate beakers. Ensure a sufficient volume of solution.
- Cover the beakers to prevent evaporation and contamination.
- Maintain the setup at a constant temperature for a specified duration (e.g., 24, 48, 120 hours).
- Post-Test Cleaning and Weighing:
 - After the immersion period, remove the coupons from the solutions.
 - Clean the coupons according to ASTM G1 standard procedures to remove all corrosion products without removing any of the base metal.[\[10\]](#)
 - Rinse with deionized water and ethanol, then dry thoroughly.
 - Weigh each coupon accurately and record the final weight (W_2).

3. Data Analysis:

- Corrosion Rate (CR) in mm/year: $CR = (K \times \Delta W) / (A \times T \times D)$
 - ΔW = Weight loss ($W_1 - W_2$) in grams
 - K = A constant (8.76×10^4)
 - A = Surface area of the coupon in cm^2
 - T = Immersion time in hours
 - D = Density of the metal in g/cm^3
- Inhibition Efficiency (IE%): $IE\% = [(CR_{blank} - CR_{inhibitor}) / CR_{blank}] \times 100$
 - CR_{blank} = Corrosion rate in the blank solution.
 - $CR_{inhibitor}$ = Corrosion rate in the solution with $NdCl_3$.

Protocol 2: Potentiodynamic Polarization

This electrochemical technique provides insights into the corrosion mechanism (anodic, cathodic, or mixed inhibition) and corrosion rate.

1. Materials and Equipment:

- Potentiostat/Galvanostat.
- Three-electrode electrochemical cell.[\[10\]](#)
- Working Electrode (WE): The metal sample under investigation.
- Reference Electrode (RE): Saturated Calomel Electrode (SCE) or Ag/AgCl.[\[10\]](#)
- Counter Electrode (CE): Platinum or graphite rod.[\[10\]](#)
- Test solutions (blank and with various concentrations of NdCl_3).

2. Procedure:

- Electrode Preparation:
 - Prepare the working electrode by polishing, cleaning, and drying as described in the weight loss protocol.
 - Mount the WE in an electrode holder, exposing a known surface area to the solution.
- Electrochemical Measurement:
 - Assemble the three-electrode cell with the test solution.
 - Immerse the electrodes and allow the system to stabilize by monitoring the Open Circuit Potential (OCP) until it reaches a steady state (typically 30-60 minutes).
 - Perform the potentiodynamic scan, typically from -250 mV to +250 mV versus the OCP at a slow scan rate (e.g., 0.167 to 1 mV/s).[\[10\]](#)

- Record the resulting current as a function of the applied potential to generate a polarization curve (log I vs. E).
- Data Analysis:
 - Corrosion Potential (E_{corr}) and Corrosion Current Density (i_{corr}): Determine these values by Tafel extrapolation of the linear portions of the anodic and cathodic curves. The intersection of the extrapolated lines gives E_{corr} and i_{corr} .
 - Inhibition Efficiency (IE%): $IE\% = [(i_{\text{corr_blank}} - i_{\text{corr_inhibitor}}) / i_{\text{corr_blank}}] \times 100$
 - $i_{\text{corr_blank}}$ = Corrosion current density in the blank solution.
 - $i_{\text{corr_inhibitor}}$ = Corrosion current density in the solution with NdCl_3 .
 - Mechanism: A significant shift in the E_{corr} value indicates the type of inhibition. A shift towards more negative potentials suggests cathodic inhibition, while a shift to more positive potentials suggests anodic inhibition. A minimal shift with a reduction in both anodic and cathodic currents indicates mixed-type inhibition.[\[8\]](#)

Protocol 3: Electrochemical Impedance Spectroscopy (EIS)

EIS is a non-destructive technique that provides information on the properties of the inhibitor film and the corrosion process.

1. Materials and Equipment:

- Potentiostat with a frequency response analyzer.
- Three-electrode electrochemical cell (same as for polarization).

2. Procedure:

- Cell Setup and Stabilization:
 - Set up the electrochemical cell and allow the OCP to stabilize as described previously.

- EIS Measurement:
 - Apply a small amplitude AC potential signal (e.g., 10 mV) at the OCP over a wide range of frequencies (e.g., 100 kHz to 10 mHz).^[10]
 - Record the impedance response of the system.
- Data Analysis:
 - Nyquist and Bode Plots: Present the impedance data as Nyquist plots ($Z_{\text{imaginary}}$ vs. Z_{real}) and Bode plots (impedance magnitude and phase angle vs. frequency).
 - Equivalent Circuit Modeling: Model the impedance data using an appropriate equivalent electrical circuit to extract parameters like solution resistance (R_s) and charge transfer resistance (R_{ct}). An increase in the diameter of the semicircle in the Nyquist plot, and thus an increase in R_{ct} , indicates better corrosion inhibition.
 - Inhibition Efficiency (IE%): $IE\% = [(R_{ct_inhibitor} - R_{ct_blank}) / R_{ct_inhibitor}] \times 100$
 - R_{ct_blank} = Charge transfer resistance in the blank solution.
 - $R_{ct_inhibitor}$ = Charge transfer resistance in the solution with $NdCl_3$.

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